

# 2-ethyl-1-pentene chemical and physical properties.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Ethyl-1-pentene**

Cat. No.: **B13815229**

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## An In-depth Technical Guide to 2-Ethyl-1-Pentene

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-ethyl-1-pentene**, tailored for researchers, scientists, and professionals in drug development. It includes tabulated quantitative data, detailed experimental protocols, and a logical relationship diagram to illustrate its core characteristics.

## Core Chemical and Physical Properties

**2-Ethyl-1-pentene**, with the CAS number 3404-71-5, is an unsaturated hydrocarbon belonging to the alkene family.<sup>[1]</sup> Its structure consists of a five-carbon chain with a double bond at the first carbon position and an ethyl group attached to the second carbon.<sup>[2]</sup>

## Identifiers and Molecular Characteristics

Property	Value
Molecular Formula	C7H14 <sup>[3][4][5][6]</sup>
Molecular Weight	98.19 g/mol <sup>[3][5]</sup>
CAS Number	3404-71-5 <sup>[1][4][5][7]</sup>
IUPAC Name	2-ethylpent-1-ene <sup>[1]</sup>
Synonyms	3-Methylenehexane, 1-Pentene, 2-ethyl-[4]
Canonical SMILES	CCCC(=C)CC <sup>[4]</sup>
InChI Key	TWCRBBJSQAZZQB-UHFFFAOYSA-N <sup>[1][4][8]</sup>

## Physical Properties

The physical state of **2-ethyl-1-pentene** is a colorless liquid.<sup>[4]</sup> Key physical data are summarized below.

Property	Value
Density	0.703 - 0.708 g/cm <sup>3</sup> <sup>[5][7][8]</sup>
Boiling Point	85.4 - 94 °C at 760 mmHg <sup>[5][7][9]</sup>
Melting Point	-105.15 °C <sup>[5][7][9]</sup>
Vapor Pressure	62.2 mmHg at 25°C <sup>[7][9]</sup>
Refractive Index	1.4020 - 1.405 <sup>[5][7][8]</sup>
Solubility	Insoluble in water; Soluble in alcohol, ether, acetone, and benzene. <sup>[10][11]</sup>
Octanol/Water Partition Coefficient (LogP)	2.75 - 3.5 <sup>[3][7]</sup>

## Reactivity and Safety

### Reactivity Profile

As an alkene, **2-ethyl-1-pentene**'s reactivity is dominated by the presence of the carbon-carbon double bond.

- **Addition Reactions:** It undergoes typical alkene reactions. For instance, it reacts with bromine (Br<sub>2</sub>) in a bromination reaction and with hydrogen (H<sub>2</sub>) in the presence of a palladium-on-carbon (Pd/C) catalyst for hydrogenation.[\[12\]](#)[\[13\]](#) It can also undergo hydroboration-oxidation with reagents like diborane (R<sub>2</sub>BH) followed by hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) and a base.[\[13\]](#)[\[14\]](#)
- **Polymerization:** In the presence of certain catalysts, such as acids, **2-ethyl-1-pentene** can undergo exothermic addition polymerization.[\[10\]](#)
- **Oxidizing and Reducing Agents:** It may react vigorously with strong oxidizing agents and can react exothermically with reducing agents to release hydrogen gas.[\[10\]](#)

## Hazard Information

**2-Ethyl-1-pentene** is a highly flammable liquid.[\[10\]](#) Its vapors can be irritating.[\[10\]](#) It is classified as a dangerous fire hazard when exposed to heat, flames, or oxidizers.[\[11\]](#)

## Experimental Protocols

### Synthesis

A documented synthesis route for **2-ethyl-1-pentene** involves the dehydration of an alcohol.

- **Method:** Dehydration of heptan-4-ol.
- **Procedure:** Heptan-4-ol is passed over a catalyst at high temperatures (e.g., 398 °C).[\[7\]](#) This elimination reaction produces a mixture of alkene isomers, including **2-ethyl-1-pentene**, hept-3-ene, and 2-methyl-2-hexene.[\[7\]](#) The desired product must then be separated from this mixture.

## Purification

For purification of **2-ethyl-1-pentene** from a reaction mixture:

- **Protocol:**

- Wash the crude product with a 10N aqueous sodium hydroxide (NaOH) solution to remove any acidic impurities.
- Follow with a water wash to remove residual NaOH and any water-soluble impurities.
- Dry the separated organic layer using a suitable drying agent, such as anhydrous calcium chloride (CaCl<sub>2</sub>).
- Filter to remove the drying agent.
- Perform fractional distillation to isolate the pure **2-ethyl-1-pentene**, taking advantage of its specific boiling point.[\[11\]](#)

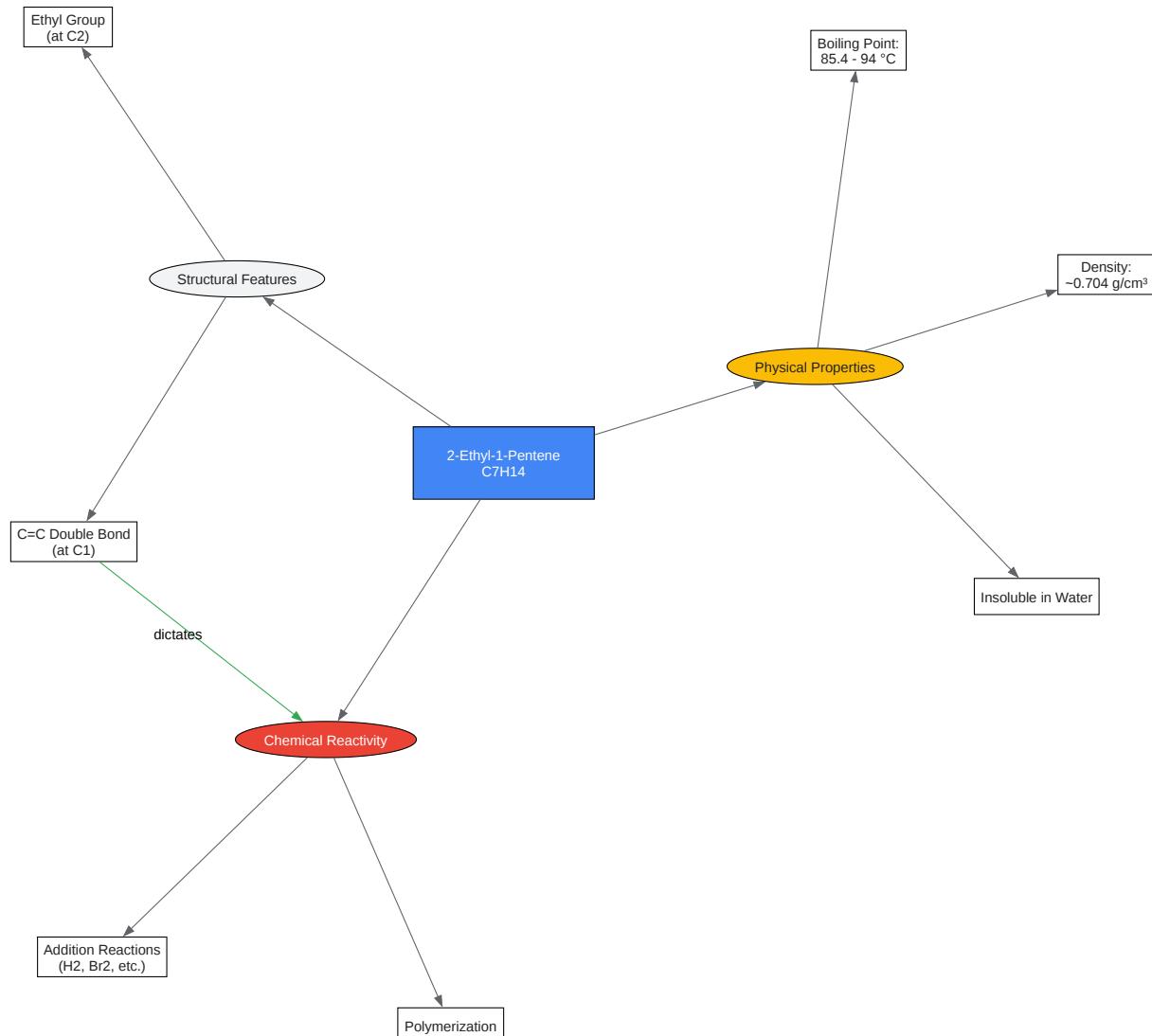
## Analysis

Gas chromatography (GC) is a standard method for analyzing the purity of **2-ethyl-1-pentene** and separating it from its isomers.

- Technique: Gas Chromatography.
- Parameter: The Kovats retention index is a key parameter for identification.
- Observed Values: On a standard non-polar column, the Kovats retention index for **2-ethyl-1-pentene** is reported to be in the range of 689 to 690.[\[3\]](#)[\[15\]](#)[\[16\]](#)

## Visualizations

The following diagram illustrates the key structural and property relationships of **2-ethyl-1-pentene**.



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Caption: Structural features and properties of **2-ethyl-1-pentene**.

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